

# Oxytetracycline calcium CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Oxytetracycline calcium

Cat. No.: B10787090

[Get Quote](#)

## An In-depth Technical Guide to Oxytetracycline Calcium

This technical guide provides a comprehensive overview of **oxytetracycline calcium**, including its chemical properties, mechanisms of action, and relevant experimental protocols. This document is intended for researchers, scientists, and professionals in the field of drug development.

### Core Chemical Data

**Oxytetracycline calcium** exists in various forms, each with a specific Chemical Abstracts Service (CAS) number and molecular weight. The following table summarizes the key quantitative data for these forms.

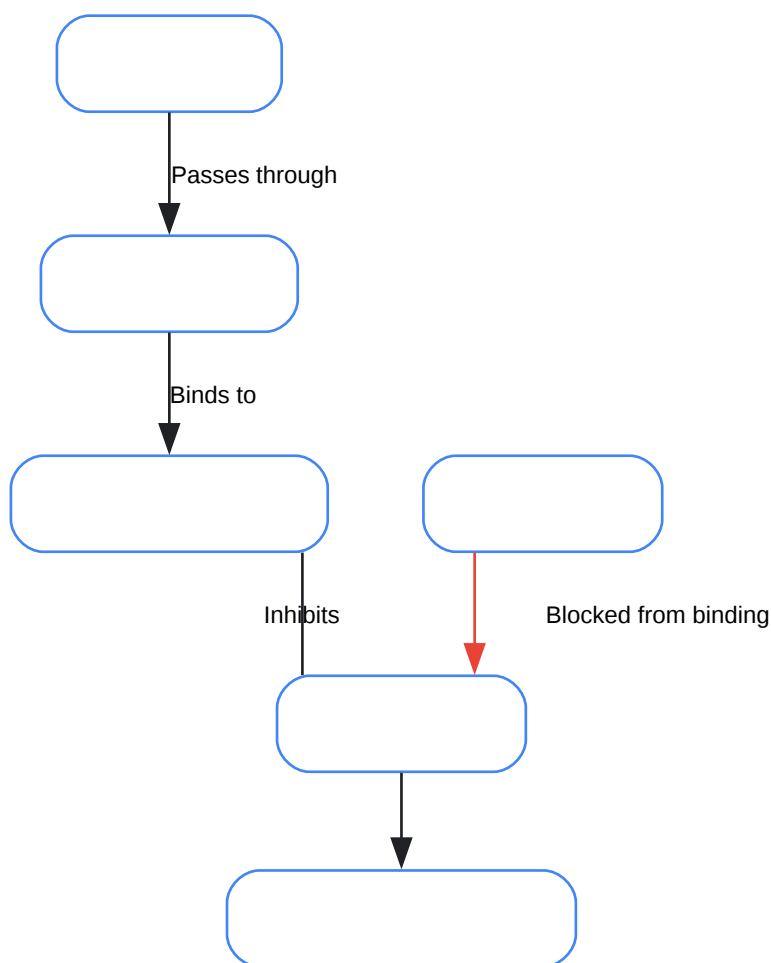
Form	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
Oxytetracycline Calcium (1:1)	7179-50-2	C <sub>22</sub> H <sub>22</sub> CaN <sub>2</sub> O <sub>9</sub>	498.5
Oxytetracycline Hemicalcium Salt	13303-91-8	C <sub>44</sub> H <sub>46</sub> CaN <sub>4</sub> O <sub>18</sub>	958.94
Oxytetracycline Calcium (unspecified stoichiometry)	15251-48-6	Not specified	Not specified
Oxytetracycline (Free Acid Parent)	79-57-2	C <sub>22</sub> H <sub>24</sub> N <sub>2</sub> O <sub>9</sub>	460.434

## Mechanisms of Action

Oxytetracycline exhibits both antibacterial and anti-inflammatory properties through distinct molecular pathways.

### Antibacterial Mechanism of Action

Oxytetracycline is a broad-spectrum bacteriostatic antibiotic.<sup>[1][2]</sup> Its primary mechanism of action involves the inhibition of protein synthesis in bacteria.<sup>[3][4][5]</sup> It specifically binds to the 30S ribosomal subunit, which prevents the attachment of aminoacyl-tRNA to the ribosomal acceptor (A) site. This action effectively halts the elongation of the polypeptide chain, thereby inhibiting bacterial growth and replication. Oxytetracycline can readily pass through the bacterial cell membrane due to its lipophilic nature.

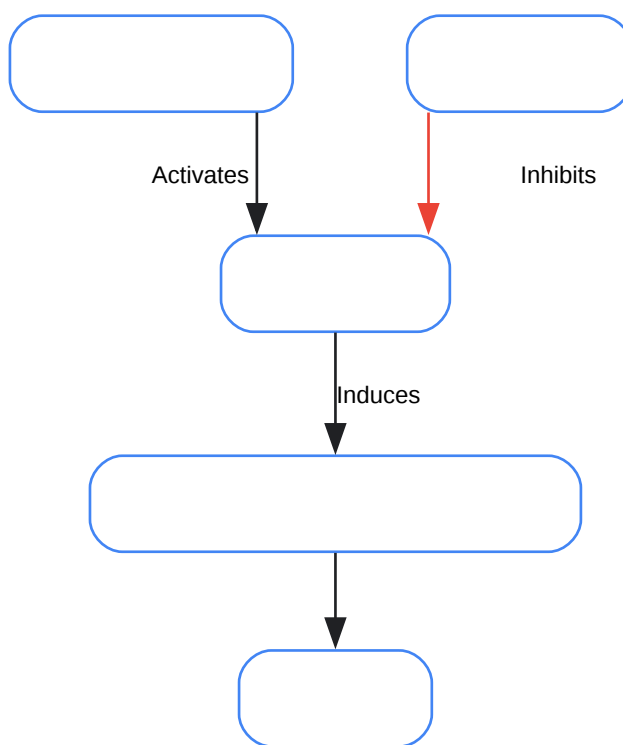


[Click to download full resolution via product page](#)

Antibacterial Mechanism of Oxytetracycline.

## Anti-inflammatory Mechanism of Action

Beyond its antibiotic effects, oxytetracycline possesses anti-inflammatory properties. Studies have shown that it can suppress the expression of pro-inflammatory cytokines. One of the key pathways implicated in this effect is the NF- $\kappa$ B signaling pathway. Oxytetracycline has been observed to inhibit the activation of NF- $\kappa$ B, which in turn downregulates the expression of inflammatory mediators.



[Click to download full resolution via product page](#)

Anti-inflammatory Signaling of Oxytetracycline.

## Experimental Protocols

The following sections detail methodologies for the analysis of oxytetracycline.

### High-Performance Liquid Chromatography (HPLC) for Pharmaceutical Analysis

This method is designed for the quantification of oxytetracycline in commercial pharmaceutical preparations.

Instrumentation:

- High-Performance Liquid Chromatograph
- UV Detector
- Silasorb C8 analytical column (250 x 4 mm, 10 µm)

**Reagents:**

- Methanol
- Oxalic acid (0.01 M, pH 3.0)
- Codeine (internal standard)

**Procedure:**

- **Mobile Phase Preparation:** Prepare a mobile phase consisting of methanol and 0.01 M oxalic acid (pH 3.0) in a 30:70 (v/v) ratio.
- **Standard Solution Preparation:** Prepare standard solutions of oxytetracycline and codeine of known concentrations.
- **Sample Preparation:** Dissolve the pharmaceutical preparation (powder, capsule contents, etc.) in the mobile phase to achieve a suitable concentration.
- **Chromatographic Conditions:**
  - Flow rate: 0.95 ml/min
  - Detection wavelength: 250 nm
  - Isocratic elution
- **Analysis:** Inject the standard and sample solutions into the HPLC system.
- **Quantification:** Determine the concentration of oxytetracycline in the sample by comparing its peak area or height to that of the standard, using codeine as an internal standard for improved accuracy. The total analysis time is approximately 7 minutes.

## HPLC Analysis in Biological and Agricultural Samples

This protocol outlines a method for extracting and quantifying oxytetracycline from various matrices such as animal tissues and agricultural products.

**Instrumentation:**

- High-Performance Liquid Chromatograph with a Fluorometric Detector (HPLC-FL)
- Liquid Chromatograph-Mass Spectrometer (LC-MS) for confirmation

Reagents:

- Citrate buffer containing ethylenediaminetetraacetic acid (EDTA)
- Styrene-divinylbenzene copolymer cartridge for solid-phase extraction (SPE)
- Weakly acidic cation-exchange resin bonding carboxymethyl group cartridge
- Methanol

Procedure:

- Extraction:
  - Homogenize the sample (e.g., grains, fruits, animal tissue) with a citrate buffer containing EDTA.
  - Centrifuge the homogenate and collect the aqueous layer.
- Clean-up:
  - Pass the aqueous extract through a pre-conditioned styrene-divinylbenzene copolymer SPE cartridge.
  - Further clean the eluate using a weakly acidic cation-exchange resin cartridge.
- Quantification:
  - Analyze the cleaned-up sample using HPLC with fluorescence detection.
- Confirmation:
  - Confirm the identity of oxytetracycline using LC-MS.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [Oxytetracycline--mechanism of action and application in skin diseases] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. go.drugbank.com [go.drugbank.com]
- 4. Oxytetracycline: Applications, Mechanism of Action - Amerigo Scientific [amerigoscientific.com]
- 5. What is the mechanism of Oxytetracycline? [synapse.patsnap.com]
- To cite this document: BenchChem. [Oxytetracycline calcium CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10787090#oxytetracycline-calcium-cas-number-and-molecular-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)